

Stability and Storage of 1,2-Dibromocyclopentene: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Dibromocyclopentene

Cat. No.: B1308690

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **1,2-dibromocyclopentene**. The information herein is compiled from safety data sheets, chemical supplier information, and analogous data from related compounds to ensure safe and effective handling in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,2-dibromocyclopentene** is presented in Table 1. This data is essential for proper handling, storage, and use in experimental setups.

Property	Value	Reference(s)
Appearance	Clear pale yellow to orange liquid	[1][2][3]
Molecular Formula	C ₅ H ₆ Br ₂	[2][4][5]
Molecular Weight	225.91 g/mol	[2][4][5]
Boiling Point	78 °C at 5 mmHg	[1][2][6]
Density	~1.895 g/mL at 25 °C	[1][2][6]
Refractive Index	~1.5558 at 20 °C	[2][6]
Storage Temperature	2-8 °C	[2][3][6]

Stability Profile

1,2-Dibromocyclopentene is generally stable when stored under the recommended conditions.[4] However, like many halogenated hydrocarbons, its stability can be compromised by exposure to high temperatures, light, and incompatible materials.

Thermal Stability: While specific quantitative studies on the thermal decomposition of **1,2-dibromocyclopentene** are not readily available in the literature, data from analogous compounds suggest that elevated temperatures can lead to degradation. For instance, the purification of similar brominated alkenes by distillation requires reduced pressure to lower the boiling point and minimize thermal decomposition.[7] The thermal decomposition of related compounds like 1,2-dibromopropane proceeds via unimolecular elimination and radical-chain processes.[8] It is plausible that **1,2-dibromocyclopentene** could undergo similar degradation pathways, potentially leading to the formation of cyclopentadiene and hydrogen bromide.

Light Sensitivity: Although not explicitly stated in the available literature, many brominated organic compounds exhibit sensitivity to light. Photolytic cleavage of the carbon-bromine bond can generate free radicals, initiating decomposition or unwanted side reactions. Therefore, it is best practice to store **1,2-dibromocyclopentene** in amber or opaque containers to protect it from light.

Recommended Storage and Handling Protocols

To maintain the integrity and purity of **1,2-dibromocyclopentene**, the following storage and handling procedures are recommended.

Storage Conditions

A summary of the recommended storage conditions is provided in Table 2.

Parameter	Recommendation	Rationale	Reference(s)
Temperature	2-8 °C	To minimize potential degradation and maintain stability.	[2][3][6]
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen)	To prevent potential oxidation or moisture-induced degradation.	General best practice
Container	Tightly sealed, amber glass bottle	To prevent exposure to air and light, which can promote degradation.	[4]
Location	Cool, dry, and well-ventilated area. Store locked up.	To ensure safety and stability.	[4]

Incompatible Materials

Contact with strong oxidizing agents should be avoided as it may lead to vigorous and potentially hazardous reactions.[4]

Hazardous Decomposition Products

Under fire conditions, **1,2-dibromocyclopentene** is expected to decompose and produce hazardous products, including carbon oxides and hydrogen bromide gas.[4]

Experimental Protocols

While specific experimental protocols for the stability testing of **1,2-dibromocyclopentene** are not available, a general approach for evaluating the stability of chemical compounds can be adapted.

Protocol for Accelerated Stability Study

This protocol outlines a general method for assessing the thermal stability of **1,2-dibromocyclopentene**.

Objective: To determine the rate of degradation of **1,2-dibromocyclopentene** at elevated temperatures.

Materials:

- **1,2-Dibromocyclopentene**
- GC-MS grade solvent (e.g., hexane or dichloromethane)
- Inert gas (argon or nitrogen)
- Sealed vials
- Heating block or oven with precise temperature control
- Gas chromatograph-mass spectrometer (GC-MS)

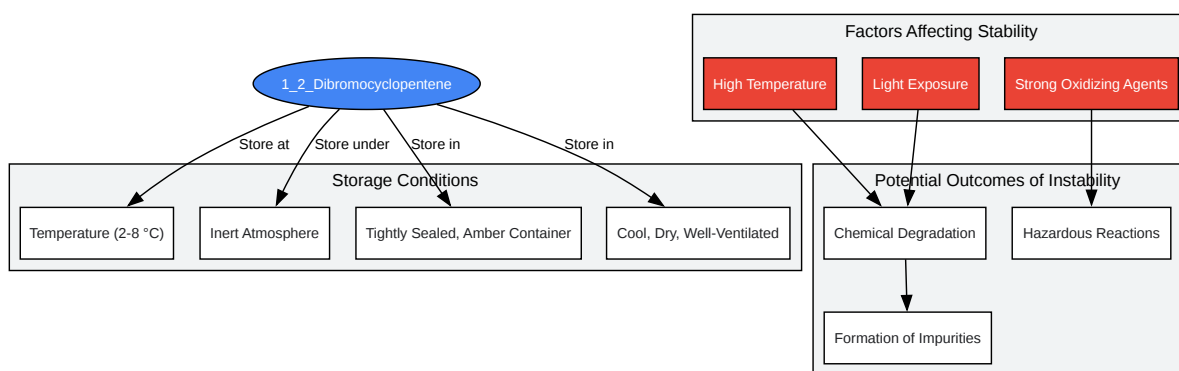
Procedure:

- Prepare solutions of **1,2-dibromocyclopentene** of a known concentration in the chosen solvent.
- Aliquot the solutions into several vials.
- Purge the headspace of each vial with an inert gas before sealing to create an inert atmosphere.
- Place the vials in heating blocks or ovens set to different elevated temperatures (e.g., 40 °C, 60 °C, 80 °C).

- At specified time intervals (e.g., 0, 24, 48, 72, 96 hours), remove a vial from each temperature.
- Allow the vial to cool to room temperature.
- Analyze the sample by GC-MS to quantify the remaining **1,2-dibromocyclopentene** and identify any degradation products.
- Plot the concentration of **1,2-dibromocyclopentene** as a function of time for each temperature to determine the degradation kinetics.

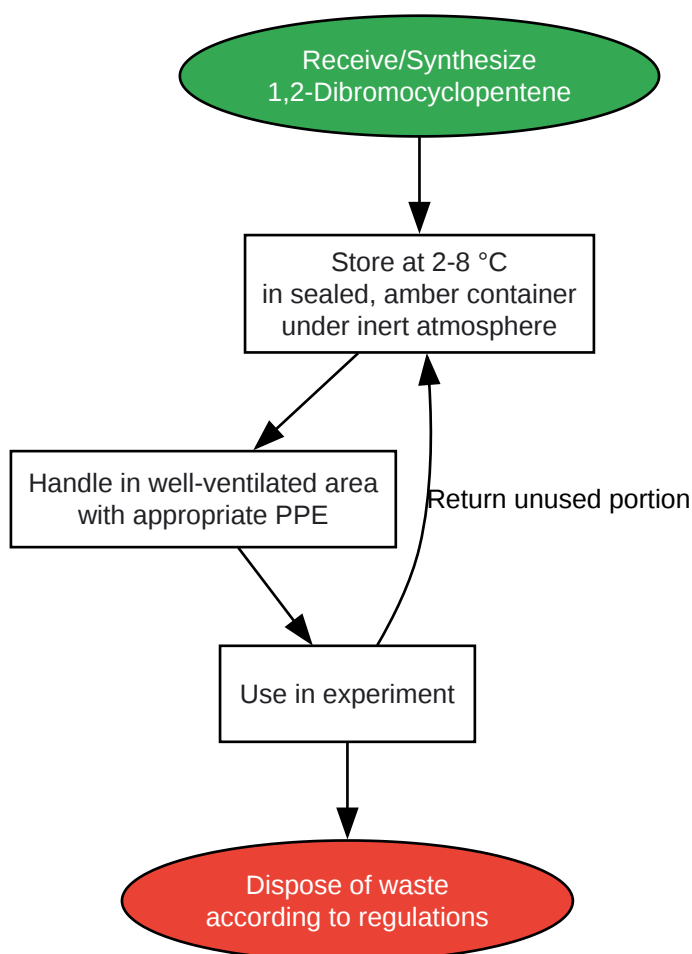
Logical Relationships and Workflows

The following diagrams illustrate the key considerations for the stability and handling of **1,2-dibromocyclopentene**.



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Caption: Factors influencing the stability and storage of **1,2-dibromocyclopentene**.



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Caption: Recommended workflow for handling and storage of **1,2-dibromocyclopentene**.

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